

# 2-Methyl-4-heptanol CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-4-heptanol

Cat. No.: B013450

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## Technical Guide: 2-Methyl-4-heptanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methyl-4-heptanol**, a branched-chain alcohol with applications as a chemical intermediate in the fragrance, flavor, and specialty chemical industries.<sup>[1]</sup> This document consolidates its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and outlines a typical analytical workflow.

## Core Chemical Identifiers

The fundamental identifiers for **2-Methyl-4-heptanol** are summarized below.

Identifier	Value
CAS Number	21570-35-4[2]
Molecular Formula	C8H18O[2]
IUPAC Name	2-methylheptan-4-ol[3]
Synonyms	2-Methylheptan-4-ol, 4-Heptanol, 2-methyl-[3]
InChI	InChI=1S/C8H18O/c1-4-5-8(9)6-7(2)3/h7-9H,4-6H2,1-3H3[2][3]
InChIKey	QXPLZEKPCGUWEM-UHFFFAOYSA-N[2]
Canonical SMILES	CCCC(CC(C)C)O[2]

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Methyl-4-heptanol** is presented in the following table for easy reference and comparison.

Property	Value
Molar Mass	130.23 g/mol [3][4]
Density	0.810 g/mL[5]
Boiling Point	166 °C[5]
Melting Point	-81 °C[4][5]
Flash Point	88 °C[1]
Refractive Index	1.420[5]
Water Solubility	Low[1]
LogP (Octanol/Water Partition Coefficient)	2.5[3]
Topological Polar Surface Area	20.2 Å²[2][3]

## Experimental Protocols

## Synthesis of 2-Methyl-4-heptanol via Grignard Reaction

A common method for the synthesis of **2-Methyl-4-heptanol** is the Grignard reaction, which involves the reaction of an organomagnesium halide (Grignard reagent) with a carbonyl compound. The following protocol is adapted from a published procedure for the synthesis of **2-Methyl-4-heptanol**.<sup>[6]</sup>

Materials and Equipment:

- Three-necked flask (250 mL)
- Pressure-equalized dropping funnel
- Reflux condenser
- Magnetic stirrer and stirring bar
- Heating mantle
- Nitrogen gas supply
- 1-Chloro-2-methylpropane
- Magnesium turnings
- Iodine (crystal)
- Butanal
- Anhydrous diethyl ether
- 5% aqueous HCl
- Anhydrous sodium sulfate

Procedure:

- Preparation of the Grignard Reagent:

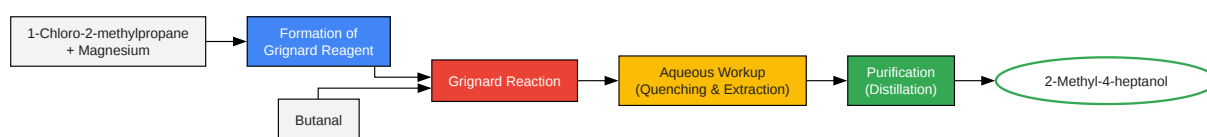
- Assemble the dry three-necked flask with the dropping funnel, reflux condenser, and a nitrogen inlet.
- Flush the apparatus with nitrogen gas.
- Add 1.9 g of activated magnesium turnings and a few crystals of iodine to the flask.
- Prepare a solution of 4.81 g of 1-chloro-2-methylpropane in 30 mL of anhydrous diethyl ether and add it to the dropping funnel.
- Add the 1-chloro-2-methylpropane solution dropwise to the magnesium turnings. The reaction is initiated by gentle heating, indicated by a light effervescence and a color change to gray/brown. Maintain a gentle reflux during the addition.
- Reaction with Butanal:
  - After the Grignard reagent has formed, cool the solution to room temperature.
  - Prepare a solution of 2.40 g of butanal in 10 mL of anhydrous ether and add it to the dropping funnel.
  - Add the butanal solution dropwise to the stirred Grignard reagent.
  - After the addition is complete, reflux the mixture for an additional 20 minutes.
- Workup and Purification:
  - Carefully add 5 mL of water dropwise to the reaction mixture with efficient stirring to quench the reaction.
  - Subsequently, add 35 mL of 5% aqueous HCl dropwise.
  - Separate the ether layer and wash the aqueous layer with diethyl ether.
  - Combine the ether layers, dry over anhydrous sodium sulfate, and filter.
  - Remove the solvent by rotary evaporation.

- The crude product can be further purified by fractional distillation to yield **2-Methyl-4-heptanol**.

## Diagrams

### Logical Relationship: Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2-Methyl-4-heptanol** as described in the experimental protocol.

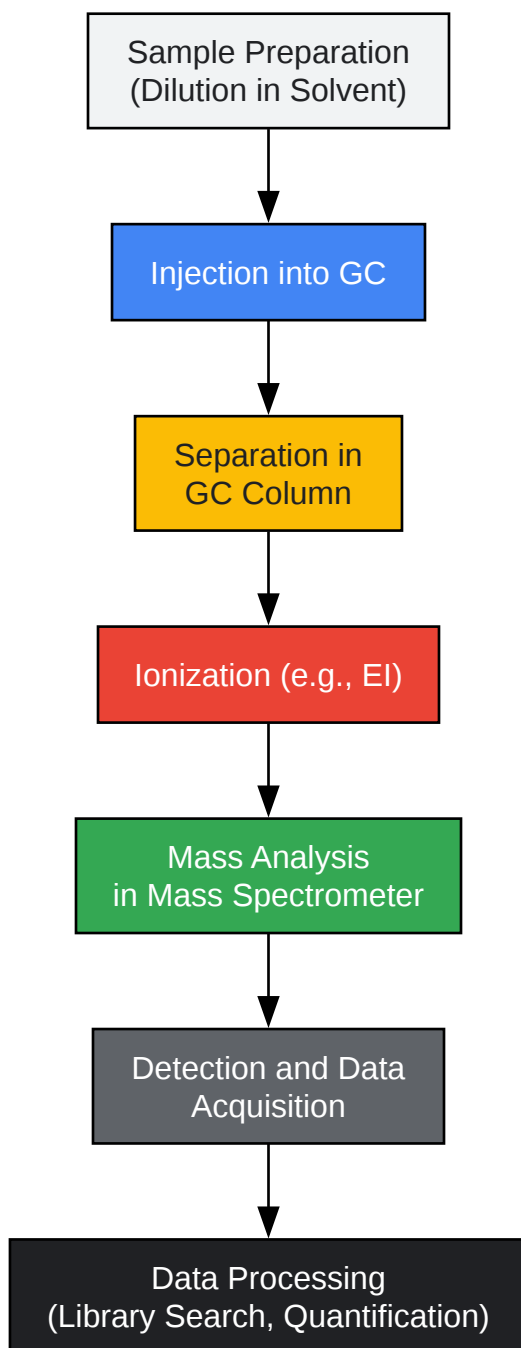


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Caption: Workflow for the synthesis of **2-Methyl-4-heptanol**.

### Experimental Workflow: GC-MS Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is a standard analytical technique for the identification and quantification of volatile and semi-volatile organic compounds like **2-Methyl-4-heptanol**.



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Caption: General workflow for GC-MS analysis.

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## References

- 1. 2-methyl-4-heptanol (21570-35-4) | Bulk Supplier [chemicalbull.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 2-Methyl-4-heptanol | C<sub>8</sub>H<sub>18</sub>O | CID 89517 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-METHYL-4-HEPTANOL [chembk.com]
- 5. 2-methyl-4-heptanol [stenutz.eu]
- 6. pure.rug.nl [pure.rug.nl]
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